

Unveiling the Architecture of Elmycin B: A Comprehensive Structural Characterization

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Elmycin B*

Cat. No.: *B1148775*

[Get Quote](#)

For Immediate Release

PRINCETON, NJ – A detailed technical guide providing an in-depth structural characterization of **Elmycin B**, a potent antibiotic compound, has been compiled for researchers, scientists, and professionals in drug development. This whitepaper synthesizes available data to illuminate the chemical architecture and properties of this promising molecule.

Elmycin B, a member of the angucycline group of antibiotics, is a natural product isolated from *Streptomyces* sp. K20/4.[1] It exhibits both antibacterial and moderate cytotoxic activities, making it a compound of significant interest for further investigation. This guide presents a consolidation of its known structural data, experimental methodologies, and biological context.

Physicochemical Properties and Structural Overview

Elmycin B is a beige solid with the chemical formula $C_{19}H_{18}O_6$ and a molecular weight of 342.3 g/mol.[2][3] Its identity has been primarily established through nuclear magnetic resonance (NMR) spectroscopy and its purity is reported to be greater than 98% as determined by High-Performance Liquid Chromatography (HPLC).[1] The structural elucidation of **Elmycin B** was accomplished through X-ray crystallography, revealing a complex polycyclic structure characteristic of angucyclinones.

Table 1: Physicochemical Properties of **Elmycin B**

| Property | Value | Source |
|-------------------|--|--------|
| Molecular Formula | C ₁₉ H ₁₈ O ₆ | [2] |
| Molecular Weight | 342.3 g/mol | |
| CAS Number | 128233-09-0 | |
| Appearance | Beige Solid | |
| Purity | >98% (HPLC) | |
| Source | Streptomyces sp. K20/4 | |

Spectroscopic and Spectrometric Data

The structural backbone of **Elmycin B** has been investigated using various spectroscopic techniques. While detailed NMR spectral data from primary literature remains largely inaccessible, the identity of the compound is routinely confirmed by ¹H-NMR.

Mass spectrometry has provided key insights into the molecular mass and fragmentation pattern of **Elmycin B**. In a study utilizing Liquid Chromatography-Electrospray Ionization-Quadrupole Time-of-Flight Mass Spectrometry (LC-ESI-QTOF-MS/MS), **Elmycin B** was identified with a mass-to-charge ratio ([M+Na]⁺) of 365.1003. This observed value closely aligns with the calculated mass of 365.0995 for the sodiated adduct of its molecular formula. Further fragmentation analysis (MS/MS) of this parent ion yielded characteristic fragment ions at m/z 366.108 and 347.094.

Table 2: Mass Spectrometry Data for **Elmycin B**

| Ion | Observed m/z | Calculated m/z |
|---------------------|--------------|----------------|
| [M+Na] ⁺ | 365.1003 | 365.0995 |
| Fragment Ion 1 | 366.108 | - |
| Fragment Ion 2 | 347.094 | - |

Experimental Protocols

Isolation and Purification of Elmycin B from Streptomyces sp. K20/4

While a detailed, step-by-step protocol for the isolation of **Elmycin B** from *Streptomyces* sp. K20/4 is not readily available in the public domain, a general workflow for the isolation of secondary metabolites from *Streptomyces* can be described. This process typically involves fermentation of the microbial strain, followed by extraction and chromatographic purification of the target compound.

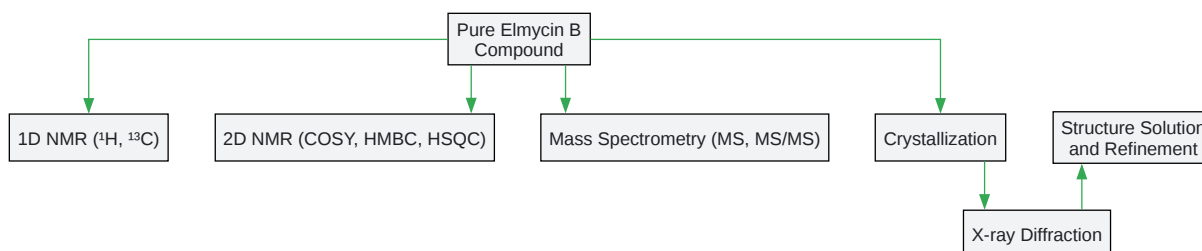


[Click to download full resolution via product page](#)

General workflow for the isolation of **Elmycin B**.

Structural Characterization Methodology

The definitive structural elucidation of **Elmycin B** relies on a combination of spectroscopic and crystallographic techniques.

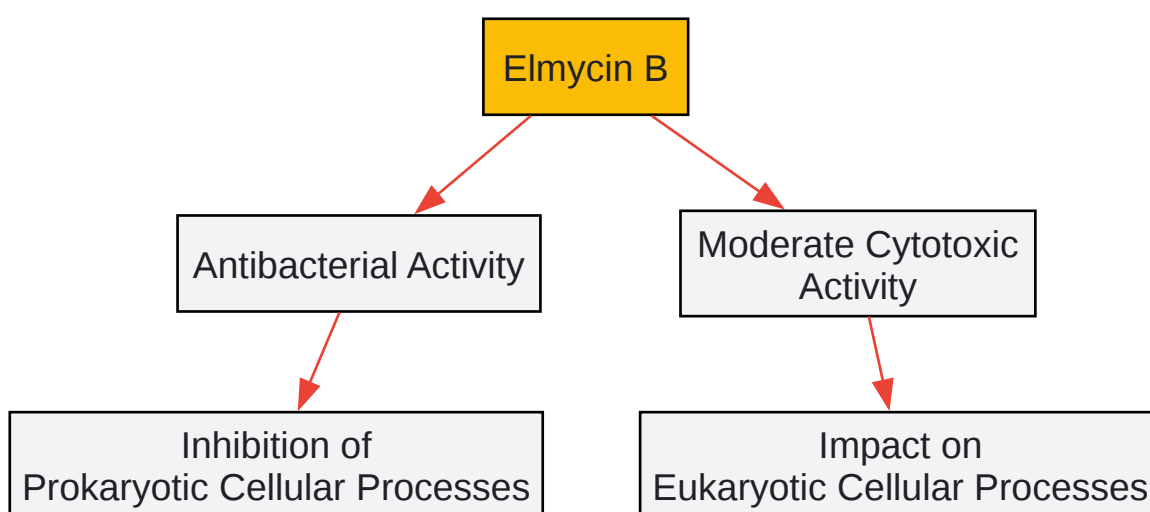


[Click to download full resolution via product page](#)

Methodology for the structural characterization of **Elmycin B**.

Biological Activity and Mechanism of Action

Elmycin B is characterized as an antibiotic with antibacterial and moderate cytotoxic properties. As a member of the angucycline family, its mode of action is likely to be complex. While specific molecular targets and signaling pathways for **Elmycin B** have not been fully elucidated in publicly available literature, many antibiotics interfere with essential cellular processes such as cell wall synthesis, protein synthesis, or DNA replication. The moderate cytotoxicity suggests that at higher concentrations, it may also affect eukaryotic cells, a characteristic that requires careful consideration in drug development.



[Click to download full resolution via product page](#)

Logical relationship of **Elmycin B**'s biological activities.

Conclusion

Elmycin B presents a complex and intriguing molecular architecture with demonstrated biological activity. This guide provides a foundational understanding of its structural characteristics based on currently available data. Further research, particularly the public dissemination of detailed NMR and X-ray crystallographic data from the primary literature, is essential for a complete and comprehensive understanding of this potent antibiotic. Such information will be critical for advancing its potential as a therapeutic agent.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. adipogen.com [adipogen.com]
- 2. Sapphire Bioscience [sapphirebioscience.com]
- 3. Elmycin B | Antibiotic antibiotic | Hello Bio [hellobio.com]
- To cite this document: BenchChem. [Unveiling the Architecture of Elmycin B: A Comprehensive Structural Characterization]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1148775#structural-characterization-of-the-elmycin-b-compound]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

